

A Comprehensive Technical Guide to the Safe Handling of Dibenzoyl-L-tartaric Acid

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Compound of Interest

Compound Name: *Dibenzoyl-L-tartaric acid*

Cat. No.: *B8747184*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety precautions, handling procedures, and toxicological profile of **Dibenzoyl-L-tartaric acid**. The information is intended to support laboratory personnel in the safe and effective use of this compound in research and development settings.

Chemical and Physical Properties

Dibenzoyl-L-tartaric acid is a chiral compound widely used as a resolving agent in the synthesis of enantiomerically pure pharmaceuticals and other fine chemicals.^{[1][2]} It is a white to off-white crystalline powder.^{[3][4][5]} Understanding its physical and chemical properties is fundamental to its safe handling and storage.

Table 1: Physical and Chemical Properties of **Dibenzoyl-L-tartaric Acid**

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₁₄ O ₈	[4]
Molecular Weight	358.3 g/mol	[4]
Appearance	White to off-white or light yellow crystalline powder	[3][4][5]
Melting Point	152-155 °C (lit.)	[4]
Boiling Point	234 °C at 7 mmHg	[4]
Solubility	Slightly soluble in water, ethanol, methanol, and DMSO. [4][6] Soluble in acetone.[6]	[4][6]
Storage Temperature	Refrigerator; Store in a cool, dry, well-ventilated area.[3][4]	[3][4]

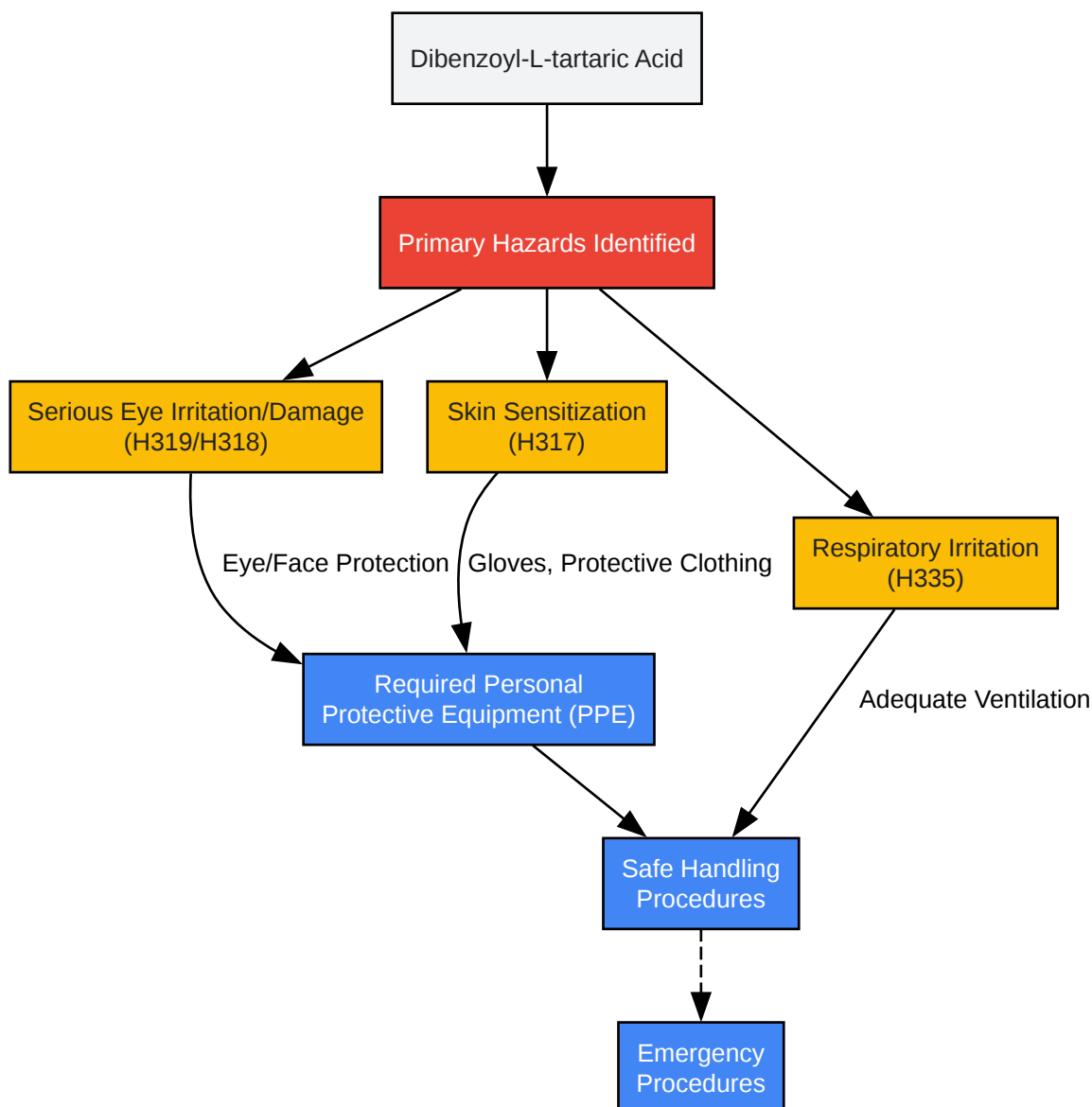
Hazard Identification and Classification

Dibenzoyl-L-tartaric acid is classified as a hazardous substance. The primary hazards are related to eye and skin irritation.[7][8]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Serious Eye Damage/Eye Irritation	Category 2A/1	H319: Causes serious eye irritation.[7][9] H318: Causes serious eye damage.[8]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.[8]
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation.[10]

The following diagram illustrates the logical flow of hazard identification leading to necessary precautionary measures.



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Hazard Identification and Consequent Safety Measures.

Safety and Handling Precautions

Adherence to strict safety protocols is mandatory when handling **Dibenzoyl-L-tartaric acid** to minimize risk of exposure and injury.

Personal Protective Equipment (PPE)

The following PPE should be worn at all times when handling this chemical:

- Eye Protection: Chemical safety goggles or glasses with side shields are required.[3][7]
- Skin Protection: Wear appropriate protective gloves and a lab coat.[3][11]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[3][10]

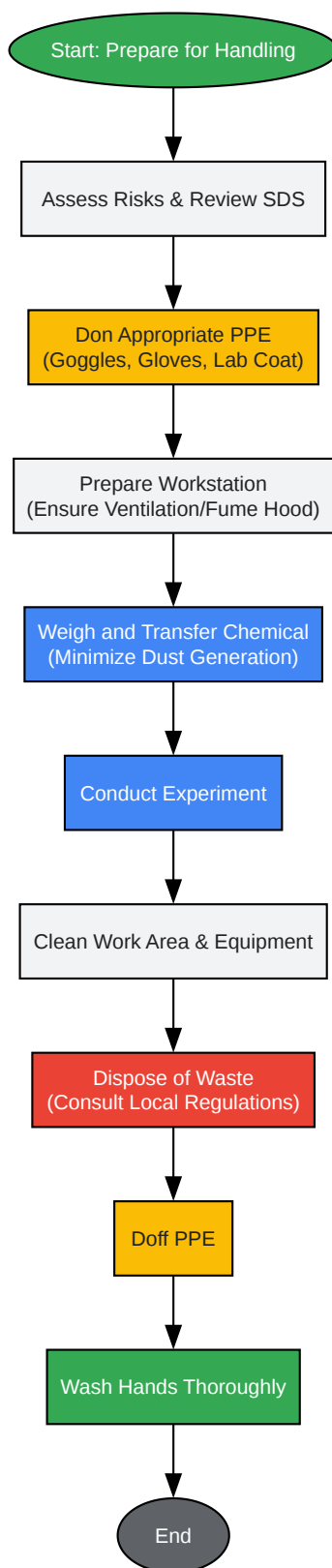
Handling

- Work in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations low.[3][7]
- Avoid generating dust.[3][12]
- Wash hands thoroughly after handling.[3][7]
- Avoid contact with skin, eyes, and clothing.[3][7]
- Do not eat, drink, or smoke in the laboratory.[7]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][7]
- Keep away from incompatible substances such as strong oxidizing agents.[3][10]

The workflow for safely handling **Dibenzoyl-L-tartaric acid** is depicted in the following diagram.



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Standard Laboratory Workflow for **Dibenzoyl-L-tartaric Acid**.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an accidental exposure or spill.

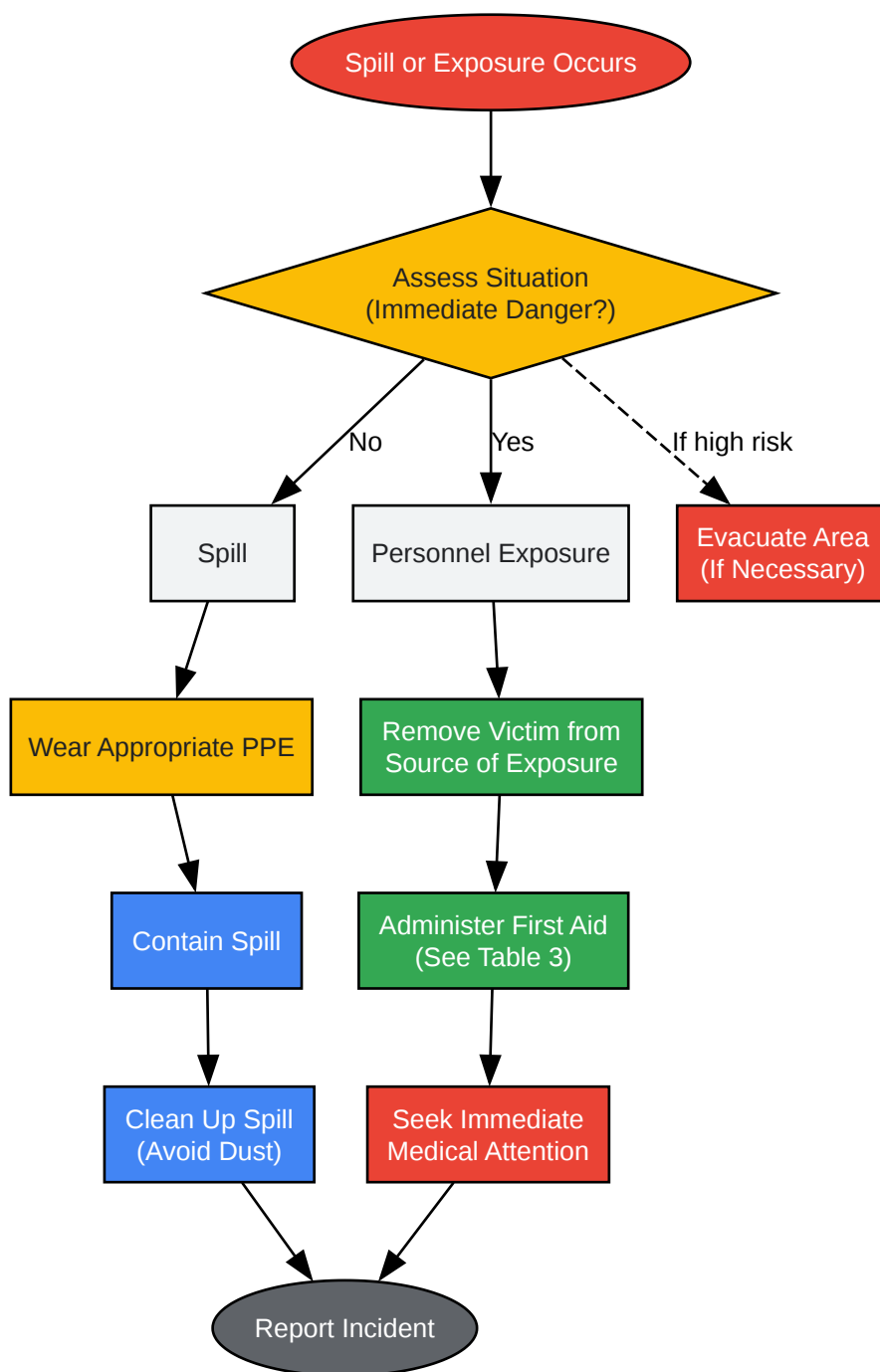
Table 3: First Aid Measures

Exposure Route	First Aid Protocol	Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[3][7]	[3][7]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.[3][7]	[3][7]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[3][7]	[3][7]
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid immediately.[3]	[3]

Accidental Release Measures

In case of a spill, wear appropriate PPE, sweep up the material, and place it into a suitable disposal container.[3][7] Avoid generating dust.[3] Ensure adequate ventilation.[3][7] Prevent the material from entering drains or waterways.[7]

The following diagram outlines the emergency response for a spill or exposure.



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Emergency Response Workflow for Spills and Exposures.

Toxicological Information and Experimental Protocols

The primary toxicological concerns for **Dibenzoyl-L-tartaric acid** are eye and skin irritation/sensitization.[3][7][8] The toxicological properties of this substance have not been fully investigated.[3]

Eye Irritation

- Finding: Causes serious eye irritation.[7][9] A Draize test on rabbits resulted in a "Moderate" classification.[3]
- Experimental Protocol (Draize Rabbit Eye Test): This test traditionally involves instilling 0.1 mL of the test substance into the conjunctival sac of one eye of an albino rabbit, with the other eye serving as a control.[10] The eyes are then observed for up to 21 days, and the degree of irritation to the cornea, conjunctiva, and iris is scored at specific intervals (e.g., 24, 48, and 72 hours).[5][10]

Skin Sensitization

- Finding: May cause an allergic skin reaction.[8]
- Experimental Protocol (Guinea Pig Maximization Test - GPMT): This test is designed to assess the potential of a substance to cause skin sensitization.[7]
 - Induction Phase: A group of guinea pigs is initially exposed to the test substance via intradermal injection, often with an adjuvant to enhance the immune response.[3][7] This is followed by a topical application of the substance to the same area approximately one week later.[7]
 - Challenge Phase: After a rest period of about two weeks, the animals are exposed to a non-irritating concentration of the substance on an untreated area of skin.[7]
 - Evaluation: The skin reaction at the challenge site is observed and scored. A substance is classified as a sensitizer if a specified percentage of the test animals show a positive reaction compared to a control group.[4][7]

Disposal Considerations

Chemical waste must be disposed of in accordance with federal, state, and local regulations.^[7]^[13] Do not allow the product to enter drains or soil.^[7] Waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.^[7]

This guide is intended as a summary of best practices and should be supplemented by a thorough review of the Safety Data Sheet (SDS) for **Dibenzoyl-L-tartaric acid** before any handling or use.

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